

Protocol for Handling Air-Sensitive Chromous Bromide

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Compound of Interest

Compound Name: Chromous bromide

Cat. No.: B167723

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Introduction

Chromous bromide (CrBr_2), also known as chromium(II) bromide, is a highly air- and moisture-sensitive inorganic compound. It is a white solid that readily oxidizes in the presence of air, especially in moist conditions, forming blue solutions in water that are also susceptible to oxidation.^[1] Due to its reactivity, the successful use of **chromous bromide** in research and synthesis, particularly in the development of novel therapeutics and catalysts, necessitates the use of stringent air-free handling techniques. This document provides a detailed protocol for the safe and effective handling of **chromous bromide** using either a glovebox or a Schlenk line.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **chromous bromide** is provided in the table below.

Property	Value	Reference
Chemical Formula	CrBr ₂	[1][2]
Molar Mass	211.80 g/mol	[2]
Appearance	White crystalline solid	[1][3]
Melting Point	842 °C	[1]
Solubility in Water	Soluble, forms a blue solution that is readily oxidized by air.	[1]
Air/Moisture Sensitivity	Highly sensitive; oxidizes in the presence of air and moisture.	[1]

Safety Precautions

Chromous bromide and its related chromium compounds present several health and safety hazards. Appropriate personal protective equipment (PPE) and adherence to safety protocols are mandatory.

Hazard	Precaution	Reference
Toxicity	Chromium(II) compounds can be irritating to the eyes and skin. Inhalation or ingestion should be avoided.	[4]
Air Reactivity	Reacts with air and moisture, potentially leading to the formation of other chromium species with different toxicological profiles.	[1]
Handling	Always handle in a well-ventilated area, preferably within a certified fume hood, glovebox, or using a Schlenk line.	[5]
Personal Protective Equipment (PPE)	Wear safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile) at all times.	[5]
Spills	In case of a spill, evacuate the area and follow appropriate institutional procedures for cleaning up hazardous materials.	

Experimental Protocols

The following protocols detail the procedures for handling solid **chromous bromide** and preparing solutions using either a glovebox or a Schlenk line.

General Inert Atmosphere Requirements

To prevent decomposition, all manipulations of **chromous bromide** must be performed under an inert atmosphere (e.g., high-purity argon or nitrogen). The inert atmosphere should have minimal levels of oxygen and moisture.

Parameter	Recommended Level	Reference
Oxygen (O ₂) Level	< 1 ppm	[6][7]
Moisture (H ₂ O) Level	< 1 ppm	[6][7]

Handling Solid Chromous Bromide in a Glovebox

A glovebox provides a controlled inert environment for handling air-sensitive solids.

Materials and Equipment:

- Glovebox with an inert atmosphere (Argon or Nitrogen)
- Anhydrous **chromous bromide**
- Spatula
- Weighing paper or boat
- Analytical balance (inside the glovebox)
- Schlenk flask or other suitable reaction vessel with a septum-sealed sidearm
- Glass funnel

Procedure:

- Glovebox Preparation: Ensure the glovebox has a stable inert atmosphere with oxygen and moisture levels below 1 ppm.[6][7]
- Transfer of Materials: Introduce the sealed container of **chromous bromide**, a clean and dry spatula, weighing paper, and a Schlenk flask into the glovebox antechamber.
- Antechamber Purging: Evacuate and backfill the antechamber with the inert glovebox gas for a minimum of three cycles to remove atmospheric contaminants.[8] For porous materials, a longer evacuation time may be necessary.[8]

- **Weighing:** Inside the glovebox, carefully open the container of **chromous bromide**. Using a clean spatula, weigh the desired amount of the solid onto the weighing paper on the analytical balance.
- **Transfer to Reaction Vessel:** Using a glass funnel, carefully transfer the weighed **chromous bromide** into the Schlenk flask.
- **Sealing:** Seal the Schlenk flask with a greased ground glass stopper or a septum.
- **Removal from Glovebox (if necessary):** If the reaction is to be performed outside the glovebox, ensure the flask is properly sealed before transferring it out through the antechamber, following the reverse procedure of bringing materials in.

Preparing a Solution of Chromous Bromide in a Glovebox

Materials and Equipment:

- All materials from section 4.2
- Anhydrous, deoxygenated solvent (e.g., Tetrahydrofuran (THF), Acetonitrile (MeCN), or N,N-Dimethylformamide (DMF))
- Magnetic stir bar
- Magnetic stir plate (inside the glovebox)
- Syringe and needle

Procedure:

- **Solid Transfer:** Following the procedure in section 4.2, transfer the desired amount of solid **chromous bromide** into a Schlenk flask containing a magnetic stir bar.
- **Solvent Addition:** Using a syringe, add the desired volume of anhydrous, deoxygenated solvent to the Schlenk flask. Note that the dissolution of inorganic salts in aprotic polar solvents can sometimes be slow.^[9]

- **Dissolution:** Seal the flask and place it on a magnetic stir plate. Stir the mixture until the solid is fully dissolved. Gentle heating may be applied if necessary, but caution should be exercised as the stability of the solution at elevated temperatures may vary.
- **Storage:** Store the resulting solution in a tightly sealed container within the glovebox.

Note on Solubility: While precise quantitative solubility data for **chromous bromide** in organic solvents is not readily available in the literature, it is known to form an acetonitrile complex, suggesting some degree of solubility in this solvent.^[1] For other aprotic polar solvents like DMF and THF, solubility should be determined empirically on a small scale before proceeding with larger preparations.

Handling Solid Chromous Bromide using a Schlenk Line

A Schlenk line is a valuable tool for handling air-sensitive compounds when a glovebox is not available.

Materials and Equipment:

- Double-manifold Schlenk line with a vacuum pump and inert gas source
- Anhydrous **chromous bromide** in a sealed container
- Two Schlenk flasks
- Spatula
- Glass funnel
- Magnetic stir bar
- Septa and glass stoppers
- Cannula (double-tipped needle)

Procedure:

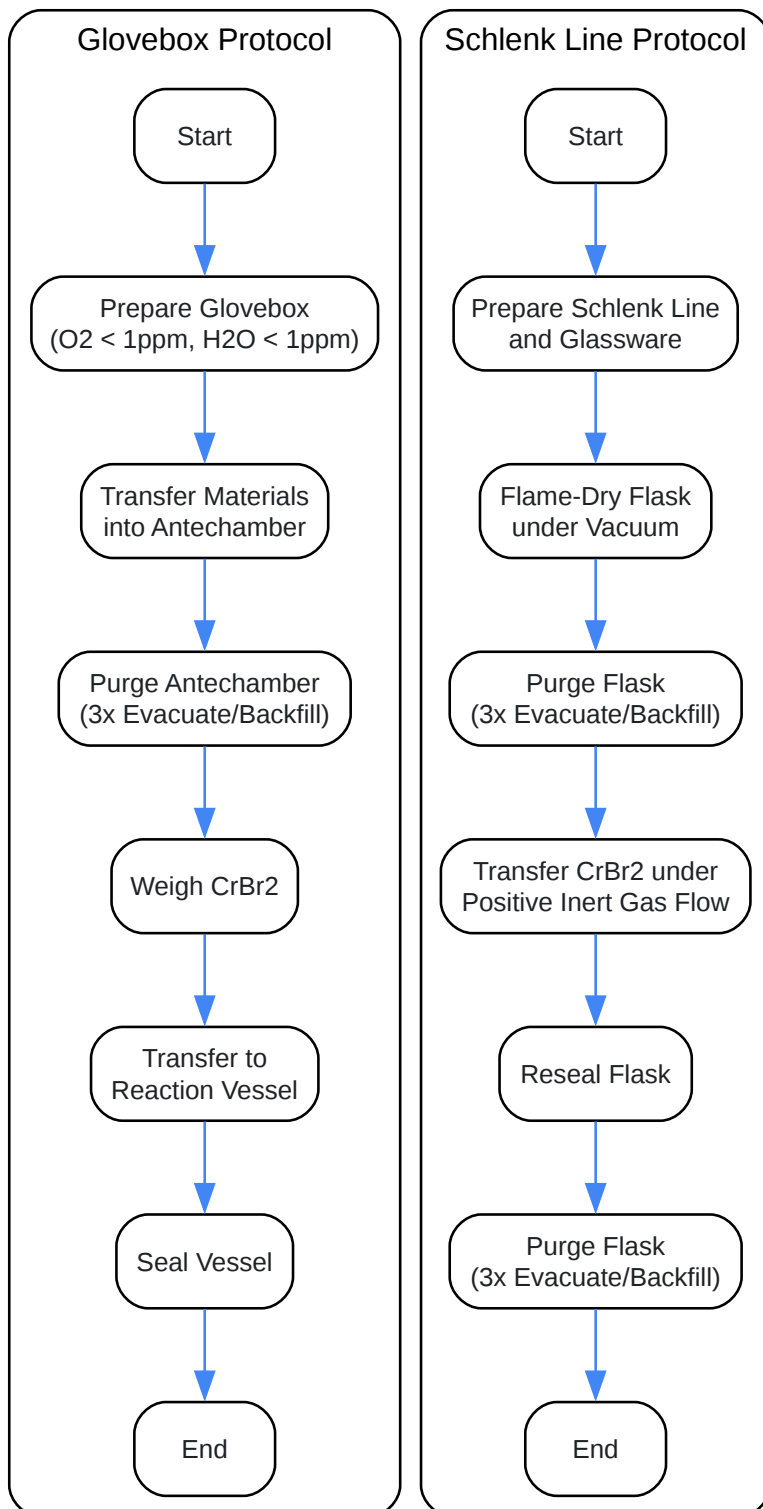
- **System Preparation:** Ensure the Schlenk line is properly set up and purged with inert gas.

- **Flask Preparation:** Flame-dry a Schlenk flask containing a magnetic stir bar under vacuum and then fill it with inert gas. Repeat this cycle three times to ensure all moisture and air are removed.
- **Solid Transfer under Positive Pressure:** Briefly remove the stopper from the prepared Schlenk flask while maintaining a positive flow of inert gas out of the flask. Quickly add the desired amount of **chromous bromide** to the flask using a funnel.
- **Resealing:** Immediately reseal the flask with the stopper.
- **Purging:** Evacuate and backfill the flask with inert gas three times to remove any air that may have entered during the transfer.

Workflow and Relationship Diagrams

The following diagrams illustrate the key workflows for handling **chromous bromide**.

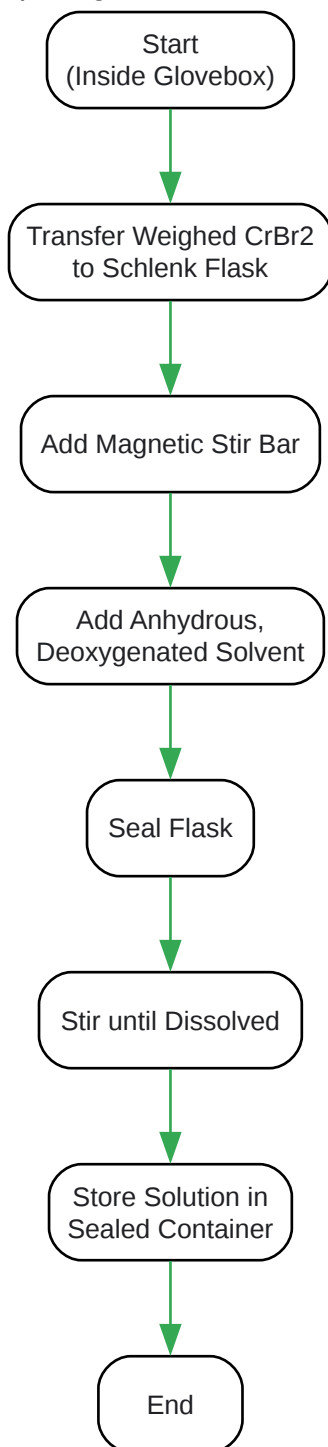
Workflow for Handling Solid Chromous Bromide



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Caption: Experimental workflows for handling solid **chromous bromide**.

Protocol for Preparing a Chromous Bromide Solution



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Caption: Protocol for preparing a solution of **chromous bromide**.

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References

- 1. Chromium(II) bromide - Wikipedia [en.wikipedia.org]
- 2. Chromium bromide (CrBr₂) | Br₂Cr | CID 21908600 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. americanelements.com [americanelements.com]
- 4. CDC - NIOSH Pocket Guide to Chemical Hazards - Chromium(II) compounds (as Cr) [cdc.gov]
- 5. echemi.com [echemi.com]
- 6. ucd.ie [ucd.ie]
- 7. m.youtube.com [m.youtube.com]
- 8. Introduction of materials into a glovebox | mulksgrp [mulksgrp.ac]
- 9. echemi.com [echemi.com]
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